

3-(Methylsulfonyl)propan-1-amine hydrochloride material safety data sheet (MSDS)

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Compound of Interest

Compound Name: 3-(Methylsulfonyl)propan-1-amine
hydrochloride

Cat. No.: B052961

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Technical Guide: 3-(Methylsulfonyl)propan-1-amine hydrochloride

For Researchers, Scientists, and Drug Development Professionals

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Chemical Identification

This section provides the fundamental identification details for **3-(Methylsulfonyl)propan-1-amine hydrochloride**.

Identifier	Value
Chemical Name	3-(Methylsulfonyl)propan-1-amine hydrochloride
CAS Number	26209-83-6[1][2][3]
Molecular Formula	C4H12ClNO2S
Molecular Weight	173.66 g/mol
Synonyms	3-Methanesulfonyl-propyl-ammonium chloride

Physical and Chemical Properties

This table summarizes the known physical and chemical properties of the compound. Data is compiled from various sources and may represent typical values.

Property	Value
Appearance	Off-white solid
Melting Point	44 °C[3]
Boiling Point	165-168 °C (at 6 Torr)[3]
Density	1.150 ± 0.06 g/cm ³ (Predicted)[3]

Hazard Identification and Classification

3-(Methylsulfonyl)propan-1-amine hydrochloride is classified as a hazardous substance. The following table outlines its GHS hazard statements.

Hazard Class	GHS Hazard Statement
Skin Irritation	H315: Causes skin irritation
Eye Irritation	H319: Causes serious eye irritation
Respiratory Irritation	H335: May cause respiratory irritation

Experimental Protocols

Detailed experimental protocols for determining the key toxicological and physicochemical properties are outlined below. These are based on standardized OECD guidelines.

Skin Irritation/Corrosion Testing (Based on OECD Guideline 439)

This in vitro test method utilizes a reconstructed human epidermis (RhE) model to assess the potential of a substance to cause skin irritation.^[4]

Methodology:

- Preparation of RhE Tissue: Three-dimensional human epidermis models are cultured and prepared for testing.
- Application of Test Substance: A precise amount of **3-(Methylsulfonyl)propan-1-amine hydrochloride** is applied topically to the surface of the RhE tissue.
- Incubation: The treated tissues are incubated for a defined period (e.g., 60 minutes) at 37°C.
- Viability Assessment: Following incubation and rinsing, cell viability is determined using a vital dye such as MTT. The enzymatic conversion of MTT to formazan by viable cells is measured spectrophotometrically.
- Data Analysis: The reduction in cell viability compared to negative controls is calculated. A reduction below a certain threshold (e.g., 50%) indicates that the substance is an irritant.^[5]

Acute Eye Irritation/Corrosion Testing (Based on OECD Guideline 405)

This in vivo test is designed to determine the potential for a substance to cause eye irritation or corrosion.^{[6][7][8]}

Methodology:

- Animal Selection: Healthy, young adult albino rabbits are typically used for this study.^[6]

- Initial Test: A single dose of the test substance is applied to the conjunctival sac of one eye of a single animal. The other eye serves as a control.[\[7\]](#)[\[8\]](#)
- Observation: The eyes are examined for signs of irritation, including redness, swelling, and corneal opacity, at specific intervals (1, 24, 48, and 72 hours after application).[\[8\]](#)[\[9\]](#)
- Confirmatory Test: If no severe irritation or corrosion is observed in the initial test, the response is confirmed in up to two additional animals.[\[8\]](#)[\[10\]](#)
- Scoring and Classification: The severity of the observed eye lesions is scored according to a standardized system. The substance is classified based on the severity and reversibility of the effects.

Acute Oral Toxicity Testing (Based on OECD Guideline 420, 423, or 425)

These guidelines provide different methods for assessing the acute oral toxicity of a substance. [\[11\]](#)[\[12\]](#)[\[13\]](#) The Fixed Dose Procedure (OECD 420) is described here as an example.

Methodology:

- Animal Selection: Typically, female rats are used.[\[13\]](#)
- Dosing: The test substance is administered orally in a single dose to a group of animals at one of the defined dose levels (5, 50, 300, or 2000 mg/kg body weight).[\[13\]](#)
- Observation: Animals are observed for signs of toxicity and mortality for at least 14 days.[\[13\]](#)
- Data Interpretation: The presence or absence of toxicity at a given dose level allows for the classification of the substance according to the GHS categories for acute oral toxicity.[\[11\]](#)

Melting Point Determination (Capillary Method)

This standard method is used to determine the temperature at which a solid substance transitions to a liquid.[\[14\]](#)[\[15\]](#)[\[16\]](#)

Methodology:

- **Sample Preparation:** A small amount of the finely powdered, dry substance is packed into a capillary tube.[\[15\]](#)
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, which contains a heating block and a thermometer.
- **Heating:** The sample is heated at a controlled rate. An initial rapid heating can be used to determine an approximate melting point, followed by a slower heating rate (e.g., 1-2°C per minute) for a more accurate measurement.[\[16\]](#)
- **Observation:** The temperature at which the substance begins to melt and the temperature at which it is completely liquid are recorded as the melting range. For a pure substance, this range is typically narrow.

Boiling Point Determination (Thiele Tube Method)

This method is suitable for determining the boiling point of small quantities of a liquid.[\[17\]](#)[\[18\]](#)

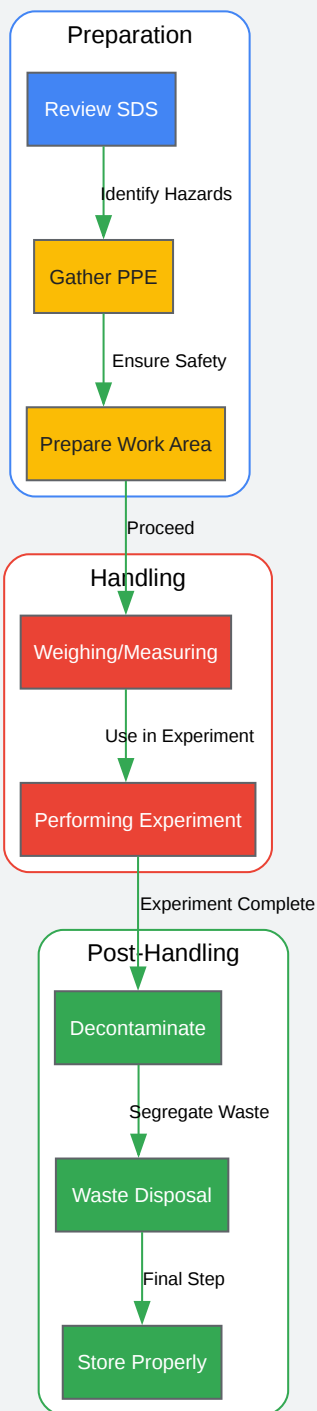
Methodology:

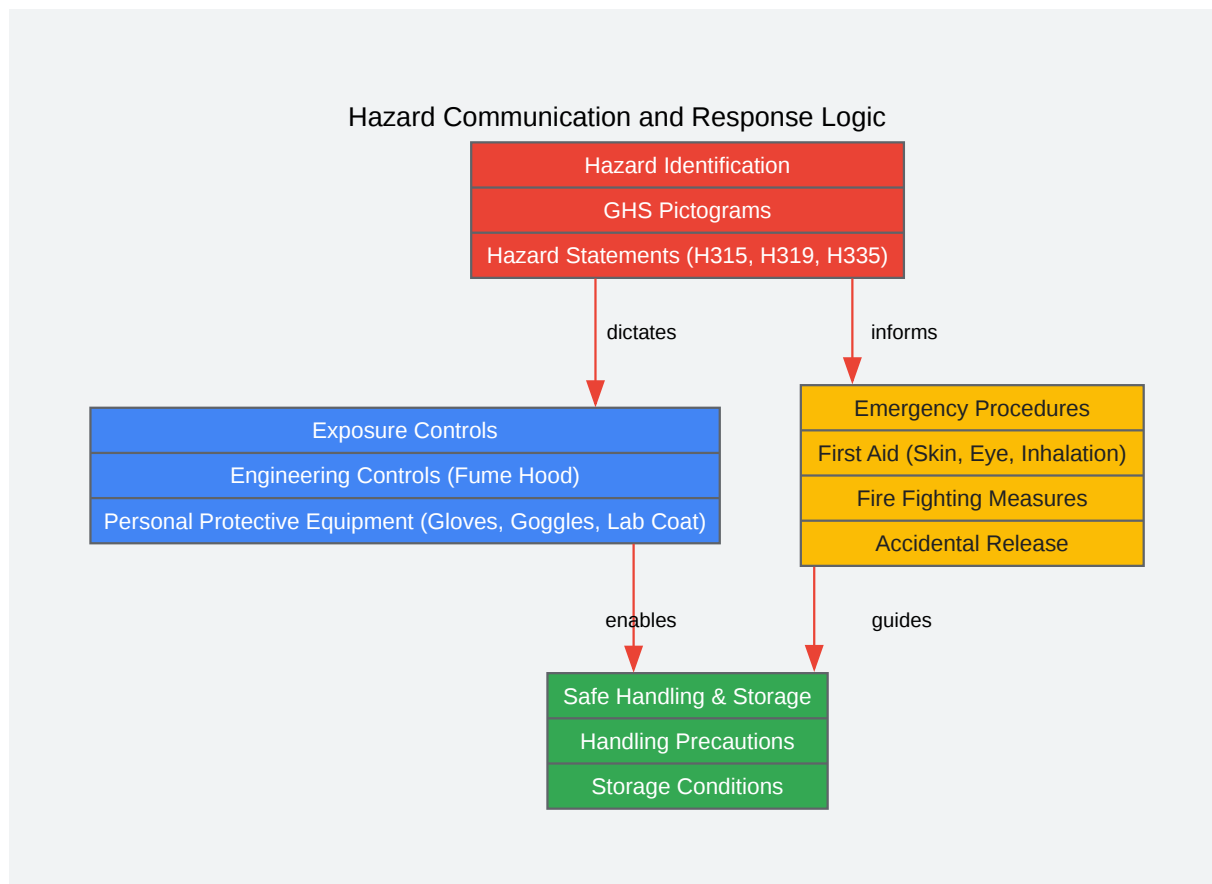
- **Sample Preparation:** A small amount of the liquid is placed in a small test tube, and a capillary tube, sealed at one end, is inverted and placed inside the test tube.
- **Apparatus Setup:** The test tube is attached to a thermometer and placed in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil).[\[17\]](#)
- **Heating:** The side arm of the Thiele tube is gently heated, causing the oil to circulate and heat the sample evenly.[\[17\]](#)
- **Observation:** As the sample is heated, a stream of bubbles will emerge from the inverted capillary tube. The heat is then removed, and the temperature at which the liquid is drawn back into the capillary tube is recorded as the boiling point.[\[17\]](#)[\[18\]](#)

Workflow and Logic Diagrams

The following diagrams illustrate key workflows and logical relationships for the safe handling and management of hazardous chemicals like **3-(Methylsulfonyl)propan-1-amine hydrochloride**.

Safe Handling Workflow for Hazardous Chemicals





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